

L-Moses metabolic stability mouse human comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **L-Moses**

Cat. No.: S533399

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Metabolic Stability Data

The table below summarizes the key findings on **L-Moses** from the search results:

Aspect	Finding	Source
Metabolic Stability (Mouse)	Exhibits metabolic stability in mouse liver microsomes.	[1] [2]
Metabolic Stability (Human)	Exhibits metabolic stability in human liver microsomes.	[1] [2]
Direct Quantitative Comparison	Not provided in the available sources.	

| Key Quantitative Data | - K_i for PCAF: 47 nM

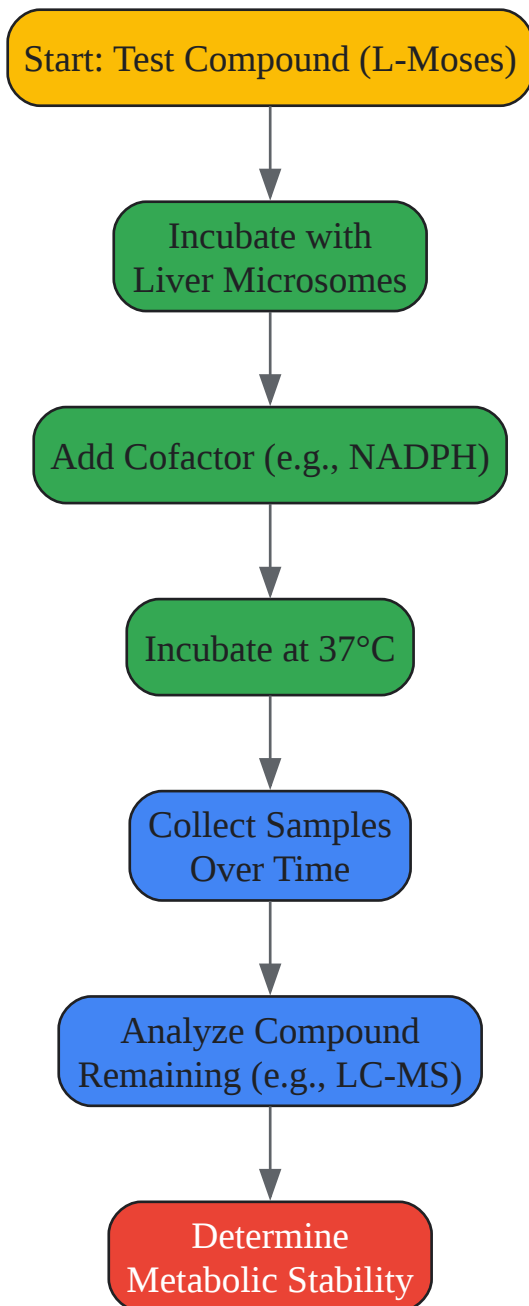
- K_d for GCN5: 600 nM
- Selectivity over BRD4: >4500-fold | [2] |

Experimental Context

The metabolic stability of **L-Moses** was established during its development as a chemical probe. The key experiments were conducted as follows:

- **Experimental System:** The stability was assessed using **in vitro incubations with liver microsomes** from both mice and humans [1] [2]. Liver microsomes are a standard experimental system containing cytochrome P450 enzymes and other drug-metabolizing enzymes, commonly used in early drug discovery to predict metabolic clearance.
- **Study Objective:** The primary goal of this experiment was to evaluate **L-Moses's** suitability as a chemical probe for cellular and in vivo studies. A compound with poor metabolic stability would be rapidly cleared, making it difficult to interpret the results of biological experiments [1].
- **Associated Findings:** The probe characterization also confirmed that **L-Moses** is **cell-permeable** and showed **no observable cytotoxicity in peripheral blood mononuclear cells (PBMC)**, further supporting its utility for biological research [1] [2].

The following diagram illustrates the typical experimental workflow for assessing metabolic stability using liver microsomes, which would have been applied to **L-Moses**:



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Interpretation for Researchers

The reported "metabolic stability" of **L-Moses** is a qualitative finding. For comprehensive drug development assessment, researchers would typically require quantitative data:

- **Available Information:** The existing data confidently supports the use of **L-Moses** as a **research tool** for in vitro and likely for short-term in vivo studies in mice, as it is not rapidly degraded.
- **Information Gap:** The lack of specific quantitative measures (e.g., in vitro half-life, intrinsic clearance) means a precise **mouse-to-human comparison of metabolic rates cannot be made**. This level of data is usually critical for later stages of pre-clinical development.

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References

1. Discovery of a PCAF Bromodomain Chemical Probe [pmc.ncbi.nlm.nih.gov]
2. L Moses dihydrochloride | Bromodomain Inhibitors [rndsystems.com]

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Address: Ontario, CA 91761, United States

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